VU6007477: A Technical Guide for M1 Receptor Research

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Compound of Interest	
Compound Name:	VU6007477
Cat. No.:	B611774

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Introduction

VU6007477 is a potent, selective, and brain-penetrant positive allosteric modulator (PAM) of the M1 muscarinic acetylcholine receptor.[1] Developed as a research tool, it offers a distinct advantage over previous M1 modulators due to its "pure" PAM profile, exhibiting minimal intrinsic agonist activity. This characteristic allows for the potentiation of the endogenous acetylcholine signal without causing the adverse cholinergic effects, such as seizures, that have plagued M1 ago-PAMs.[2][3] This technical guide provides a comprehensive overview of **VU6007477**, including its pharmacological properties, key experimental protocols for its characterization, and the signaling pathways it modulates.

Core Properties of VU6007477

VU6007477 is a derivative of a pyrrolo[2,3-b]pyridine carboxamide core.[2][3] Its key feature is the potentiation of the M1 receptor's response to acetylcholine without directly activating the receptor in the absence of the endogenous ligand.
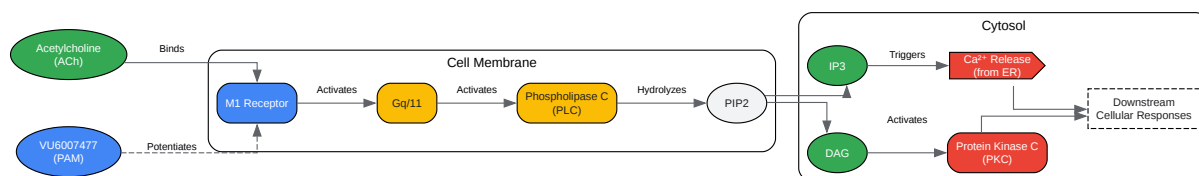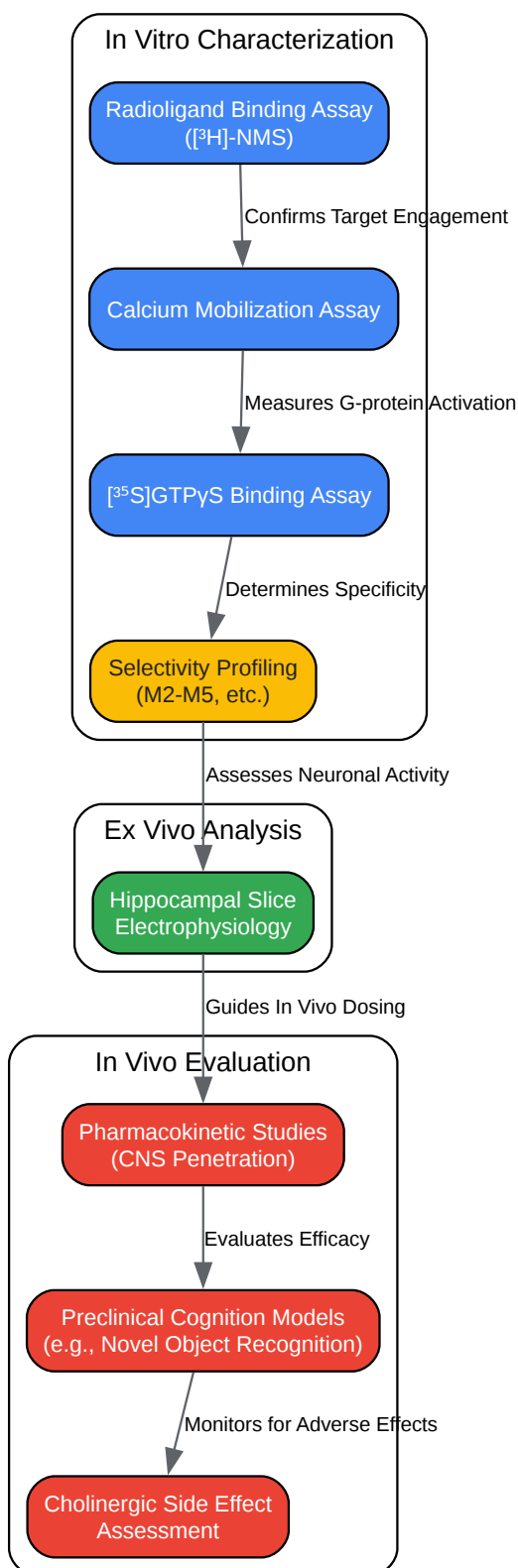
Quantitative Pharmacological Data

The following table summarizes the key in vitro and in vivo pharmacological parameters of **VU6007477**.

Parameter	Species	Value	Assay Type	Reference
M1 PAM Potency (EC50)	Rat	230 nM	Calcium Mobilization	[1][2][3]
M1 Agonist Activity (EC50)	Rat	> 10 µM	Calcium Mobilization	[2][3]
CNS Penetration (Kp)	Rat	0.28	In vivo	[2][3]
CNS Penetration (Kp,uu)	Rat	0.32	In vivo	[2][3]
CNS Penetration (Kp)	Mouse	0.16	In vivo	[2][3]
CNS Penetration (Kp,uu)	Mouse	0.18	In vivo	[2][3]

M1 Receptor Signaling and Experimental Workflow

The potentiation of the M1 receptor by **VU6007477** primarily impacts the Gq/11 signaling cascade. The following diagrams illustrate this pathway and a typical experimental workflow for characterizing an M1 PAM like **VU6007477**.

In Vitro Characterization

Radioligand Binding Assay ([^{3}H]-NMS)

Confirms Target Engagement

Calcium Mobilization Assay

Measures G-protein Activation

[^{35}S]GTPγS Binding Assay

Determines Specificity

Selectivity Profiling (M2-M5, etc.)

Assesses Neuronal Activity

Ex Vivo Analysis

Hippocampal Slice Electrophysiology

Guides In Vivo Dosing

In Vivo Evaluation

Pharmacokinetic Studies (CNS Penetration)

Evaluates Efficacy

Preclinical Cognition Models (e.g., Novel Object Recognition)

Monitors for Adverse Effects

Cholinergic Side Effect Assessment

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References

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- 2. maze.conductscience.com [maze.conductscience.com]

- 3. Novel Object Recognition for Studying Memory in Mice [en.bio-protocol.org]

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